Application Notes and Protocols for Computational Prediction of Oganesson Properties

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Compound of Interest

Compound Name:	*CM-118*
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Introduction

Oganesson (Og), with atomic number 118, is the heaviest element currently on the periodic table.[1][2] As a synthetic and superheavy element, it is produced one atom at a time in particle accelerators and has an extremely short half-life of less than a millisecond.[1][2][3] This inherent instability makes the experimental determination of its physical and chemical properties currently impossible.[1][2][4] Consequently, our understanding of Oganesson is derived entirely from theoretical predictions based on computational chemistry.[3]

These computational studies are not only crucial for characterizing this exotic element but also for testing the limits of modern quantum chemical theories. The extreme atomic number of Oganesson necessitates the inclusion of significant relativistic effects, which dramatically alter its properties compared to lighter noble gases.[3][5][6][7] This document provides an overview of the computational methods employed, a summary of the predicted properties of Oganesson, and detailed computational protocols for researchers interested in this field.

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The Critical Role of Relativistic Effects

For an element as heavy as Oganesson, the velocity of its inner-shell electrons approaches a significant fraction of the speed of light. This necessitates a relativistic treatment of its electronic structure. The primary relativistic effects influencing Oganesson's properties are:

- Scalar Relativistic Effects: These account for the relativistic mass increase of electrons, leading to the contraction of s and p orbitals.
- Spin-Orbit Coupling (SOC): This is the interaction between an electron's spin and its orbital angular momentum. In Oganesson, SOC is exceptionally strong, leading to a large energy splitting of the 7p orbitals into 7p1/2 and 7p3/2 subshells.[6]

The inclusion of these effects is not merely a minor correction; it fundamentally changes the predicted nature of Oganesson. For instance, non-relativistic calculations predict Oganesson to be a gas at room temperature, in line with other noble gases. However, when relativistic effects are included, calculations predict it to be a solid.[3]

Predicted Properties of Oganesson

The following tables summarize the theoretically predicted properties of Oganesson based on various computational studies. It is crucial to remember that these are not experimental values.

Table 1: Predicted Atomic and Physical Properties of Oganesson

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Property	Predicted Value	Reference(s)
Atomic Number	118	[1][2]
Electron Configuration	[Rn] $5f^{14}$ $6d^{10}$ $7s^2$ $7p^6$	[2][8]
Physical State at STP	Solid	[1][2][3]
Melting Point	325 ± 15 K	[3]
Boiling Point	450 ± 10 K	[3]
Density (solid)	~5.7 g/cm³	[2][9]
First Ionization Energy	8.7 eV	[2]
Atomic Radius (empirical)	152 pm	[2]
Covalent Radius	157 pm	[2]
Electronic Nature	Semiconductor (in solid state)	[6]

Table 2: Comparison of Relativistic vs. Non-Relativistic Predictions for Oganesson's Melting Point

Computational Approach	Predicted Melting Point (K)	Reference(s)
Non-Relativistic	~220 K	[3]
Relativistic	~325 K	[3]

Computational Protocols for Predicting Oganesson Properties

The prediction of Oganesson's properties requires high-level, relativistic quantum chemical calculations. Below are generalized protocols for some of the key methods mentioned in the literature.

Protocol 1: Relativistic Coupled-Cluster for Atomic Properties

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This protocol outlines the steps for calculating atomic properties like ionization potential and electron affinity using a high-accuracy relativistic coupled-cluster approach.

- Software Selection: Choose a quantum chemistry software package that implements relativistic Hamiltonians and coupled-cluster theory, such as DIRAC, ReSpect, or MRCC.
- Hamiltonian Specification:
  - Employ the four-component Dirac-Coulomb-Breit (DCB) Hamiltonian to accurately account for relativistic effects.
  - For less computationally intensive calculations, a two-component Hamiltonian (e.g., via the eXact 2-Component, X2C, transformation) can be used.[10]
- Basis Set Selection:
  - Use a large, flexible, and uncontracted basis set specifically designed for relativistic calculations on superheavy elements, such as the Dyall basis sets (e.g., dyall.ae4z).
- Computational Method:
  - Perform a Dirac-Hartree-Fock (DHF) calculation as a starting point.
  - Follow with a relativistic coupled-cluster calculation, including single, double, and perturbative triple excitations (CCSD(T)). For very high accuracy, full triples (CCSDT) or higher excitations may be necessary.[11]
- Property Calculation:
  - Ionization Potential (IP): Calculate the energy difference between the neutral Og atom and the Og^+ ion ($E(Og^+) - E(Og)$).
  - Electron Affinity (EA): Calculate the energy difference between the neutral Og atom and the Og^- anion ($E(Og) - E(Og^-)$).
- Inclusion of QED Effects: For the highest accuracy, consider the inclusion of Quantum Electrodynamics (QED) corrections, which can be significant for superheavy elements.

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Protocol 2: Predicting Bulk Properties using Density Functional Theory and Molecular Dynamics

This protocol describes a multi-step approach to predict bulk properties like melting and boiling points, combining DFT with molecular dynamics simulations.

- Interaction Potential Calculation:
  - Method: Use a relativistic method, such as coupled-cluster or DFT with a suitable functional, to calculate the interaction potential between two Oganesson atoms at various distances.
  - Relativistic Treatment: Ensure the use of a relativistic Hamiltonian (e.g., ZORA, DKH, or a four-component approach) and a relativistic basis set.
- Molecular Dynamics Simulations:
  - Software: Employ a molecular dynamics package like GROMACS, LAMMPS, or NAMD.
  - Force Field: Parameterize a classical force field based on the ab initio interaction potential calculated in the previous step.
  - Simulation Setup: Create a simulation box with a sufficient number of Oganesson atoms (e.g., a few hundred) arranged in a crystal lattice (e.g., face-centered cubic, which is common for noble gases).
- Thermodynamic Integration or Parallel Tempering Monte Carlo:
  - Methodology: Use advanced simulation techniques like Thermodynamic Integration (TI) or Parallel Tempering Monte Carlo (PTMC) to determine the phase transition temperatures. [3]
  - Procedure:
    - TI: Calculate the free energy of the solid and liquid phases as a function of temperature. The melting point is the temperature at which the free energies of the two phases are equal.

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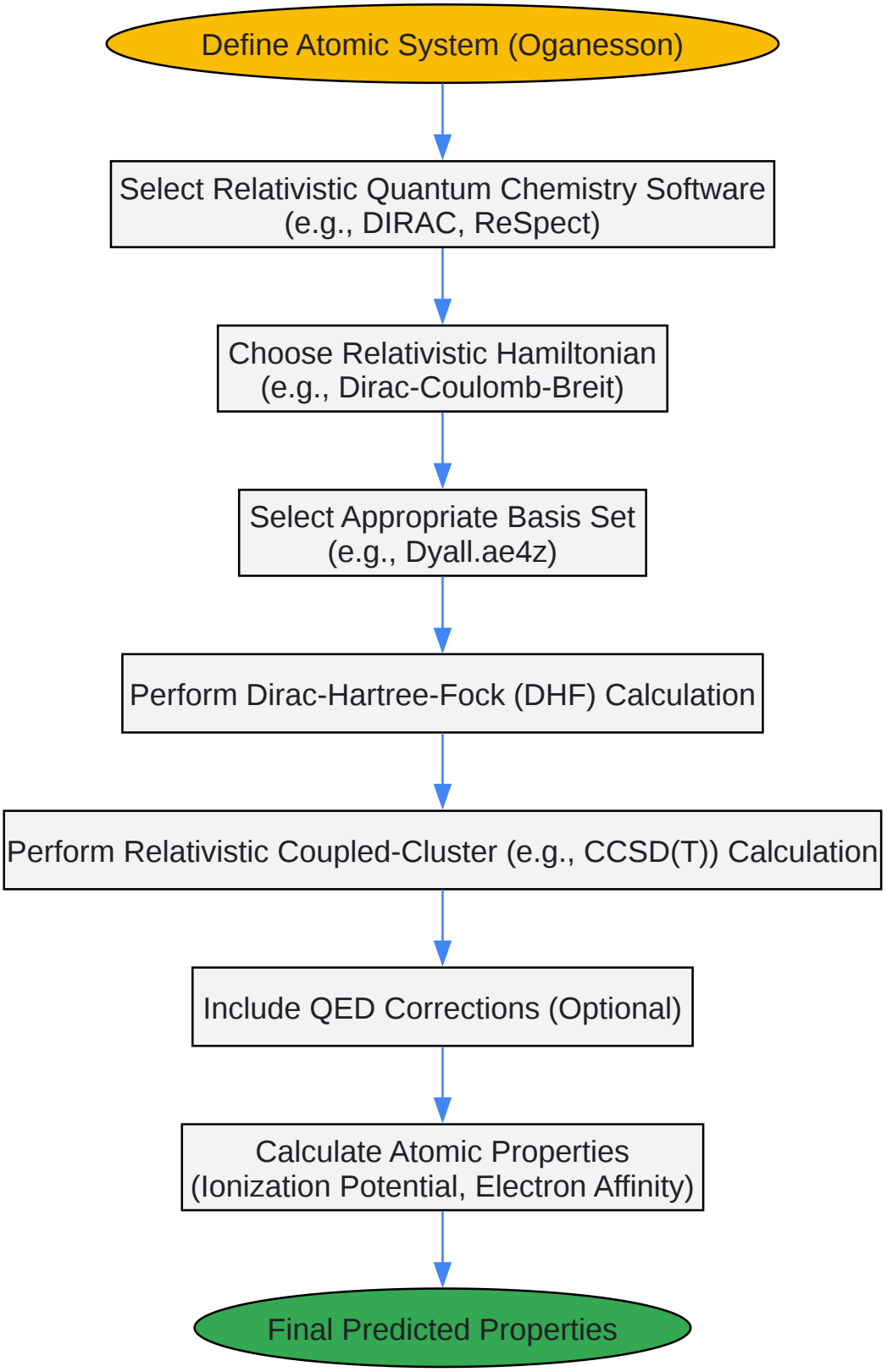
    - PTMC: Run simulations at multiple temperatures simultaneously, allowing for exchanges between replicas to overcome energy barriers and efficiently sample the phase space to identify the melting transition.

- Data Analysis: Analyze the simulation trajectories to determine the melting point from the change in structural properties (e.g., radial distribution function, diffusion coefficient) as a function of temperature.

Visualizing Computational Workflows

The following diagrams illustrate the logical flow of the computational protocols described above.

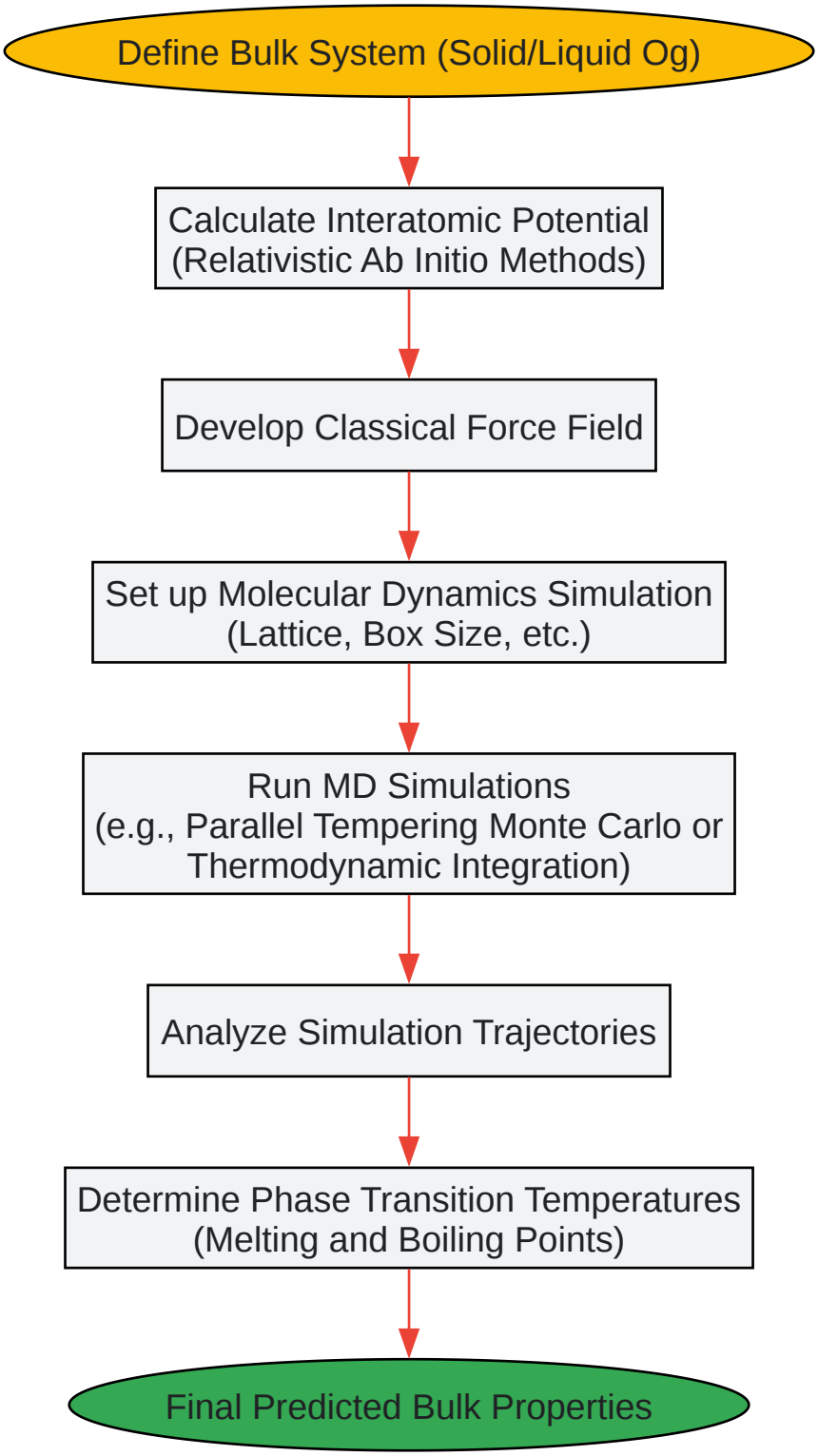
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Caption: Workflow for predicting atomic properties of Oganesson.

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Caption: Workflow for predicting bulk properties of Oganesson.

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Conclusion

The study of Oganesson, while currently confined to the realm of computational chemistry, provides invaluable insights into the behavior of matter at the extreme end of the periodic table. The necessity of a fully relativistic treatment for accurate predictions underscores the importance of these effects in heavy-element chemistry. The computational protocols and predicted data presented here serve as a guide for researchers and a testament to the predictive power of modern quantum chemical methods. As experimental techniques for producing and studying superheavy elements advance, these theoretical predictions will be crucial for guiding and interpreting future experiments.

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